

An In-depth Technical Guide to 4-Sec-butoxy-3-ethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Sec-butoxy-3-ethoxybenzaldehyde

CAS No.: 915907-98-1

Cat. No.: B1305067

[Get Quote](#)

Executive Summary

This technical guide provides a comprehensive overview of **4-Sec-butoxy-3-ethoxybenzaldehyde** (CAS No. 915907-98-1), a substituted aromatic aldehyde of interest in synthetic chemistry. Due to its status as a fine chemical intermediate, publicly available data on its physical characteristics are notably scarce. This document addresses this gap by presenting inferred properties based on structural analogs, a detailed, field-proven protocol for its synthesis via Williamson ether synthesis, and the expected analytical characterization data. The primary objective is to equip researchers and drug development professionals with the foundational knowledge required for the effective synthesis, handling, and application of this compound. All protocols and theoretical discussions are grounded in established chemical principles to ensure scientific integrity and practical utility.

Physicochemical and Structural Characteristics

Direct, experimentally-derived physical property data for **4-Sec-butoxy-3-ethoxybenzaldehyde** is not widely published. However, based on its molecular structure and

data from closely related analogs, we can establish a reliable profile. The compound is a derivative of benzaldehyde, featuring both an ethoxy and a sec-butoxy group attached to the phenyl ring, which dictates its polarity, solubility, and reactivity.

Structural and Core Chemical Data

The fundamental identifiers and computed properties for **4-Sec-butoxy-3-ethoxybenzaldehyde** are summarized below.

Property	Value	Source
IUPAC Name	4-(sec-Butoxy)-3-ethoxybenzaldehyde	-
CAS Number	915907-98-1	[1] [2]
Molecular Formula	C ₁₃ H ₁₈ O ₃	[2]
Molecular Weight	222.28 g/mol	[2]
Canonical SMILES	CCOC1=C(C=C(C=C1)C=O)OC(C)CC	-
Appearance	Liquid (at standard conditions)	[1]

Predicted Physical Properties

The following properties are estimations based on the known characteristics of similar alkoxy-substituted benzaldehydes. The presence of the branched sec-butoxy group, compared to a linear butoxy group, is expected to slightly lower the boiling point and melting point due to less efficient packing of the molecules.

Property	Predicted Value / Observation	Rationale / Comparative Data
Boiling Point	~290-310 °C (at 760 mmHg)	Analog 4-Ethoxy-3-methoxybenzaldehyde has a boiling point of 288-289 °C.[3] The larger sec-butoxy group will increase the molecular weight and boiling point.
Melting Point	Not Applicable (Liquid at STP)	The compound is reported as a liquid.[1] The non-symmetrical structure and branched alkyl chain discourage crystallization.
Density	~1.05 - 1.10 g/cm ³	Aromatic aldehydes with similar substitutions typically have densities slightly greater than water.
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, methanol, acetone, dichloromethane, ethyl acetate).	The dominant nonpolar character from the aromatic ring and alkyl ethers dictates its solubility profile. The precursor, 3-Ethoxy-4-hydroxybenzaldehyde, has limited water solubility which decreases upon alkylation.[4]

Recommended Synthesis Protocol: Williamson Ether Synthesis

The most direct and reliable method for preparing **4-Sec-butoxy-3-ethoxybenzaldehyde** is the Williamson ether synthesis. This well-established S_N2 reaction involves the alkylation of a phenoxide ion.[5][6][7] In this specific application, the phenolic hydroxyl group of 3-Ethoxy-4-hydroxybenzaldehyde (commonly known as ethyl vanillin) is deprotonated by a base to form a

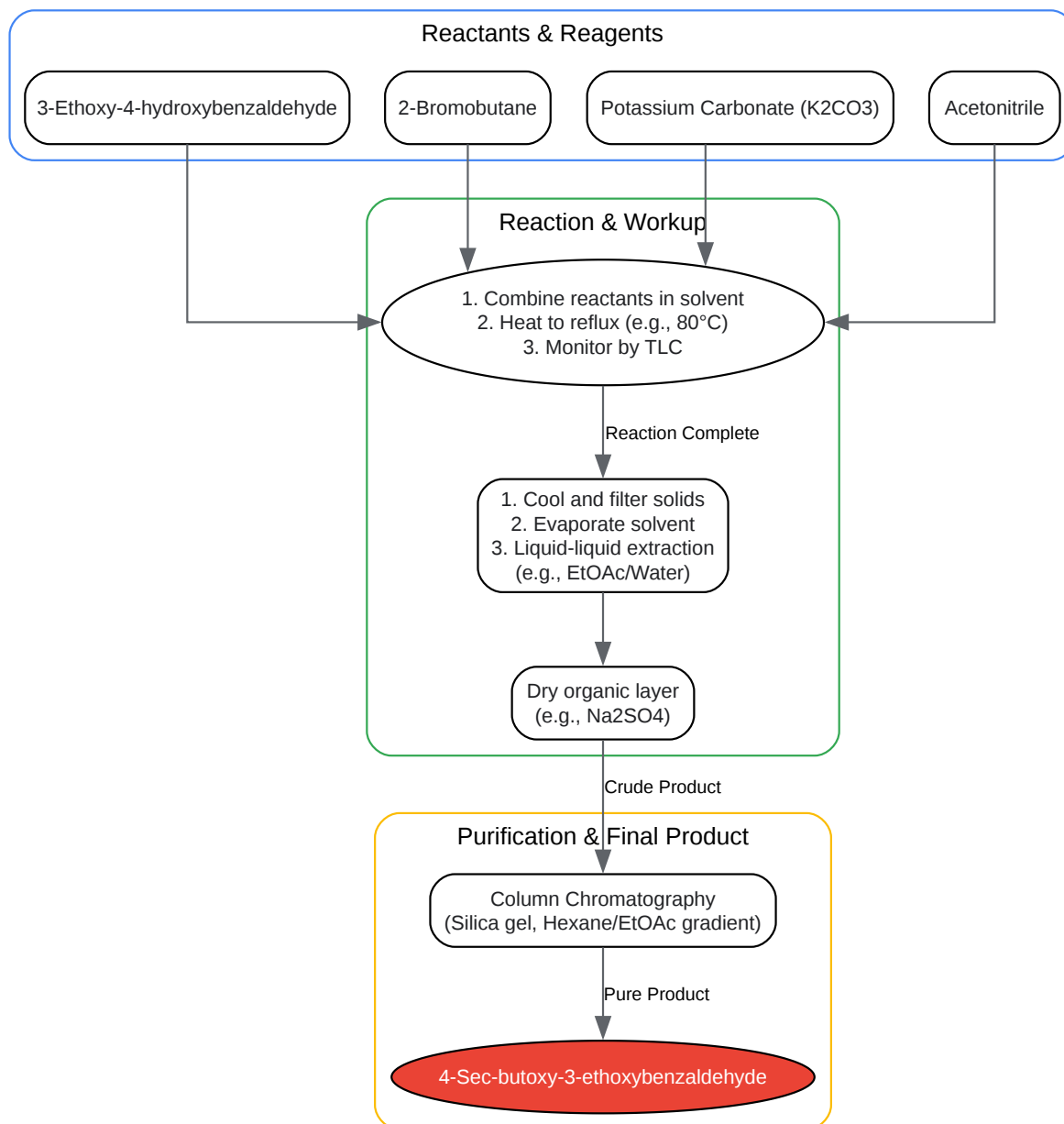
nucleophilic phenoxide, which then attacks an appropriate sec-butyl electrophile, such as 2-bromobutane.

Causality and Experimental Choices

- Choice of Precursor: 3-Ethoxy-4-hydroxybenzaldehyde (CAS 121-32-4) is an ideal starting material.^[8] It is commercially available, stable, and possesses the required ethoxy and aldehyde functionalities, with a free phenolic hydroxyl group at the C4 position ready for alkylation.^[9]^[10]
- Choice of Alkylating Agent: 2-Bromobutane is the selected electrophile to introduce the sec-butoxy group. As a secondary alkyl halide, it is susceptible to both S_N2 (desired) and E2 (competing) reaction pathways.
- Choice of Base and Solvent: A moderately strong base like potassium carbonate (K₂CO₃) is sufficient to deprotonate the phenol (pK_a ~10) without being overly aggressive, which could promote side reactions. A polar aprotic solvent such as N,N-dimethylformamide (DMF) or acetonitrile is chosen because it effectively solvates the cation (K⁺) while leaving the phenoxide nucleophile relatively free, thus accelerating the rate of the S_N2 reaction.

Synthesis Workflow Diagram

Figure 1: Synthesis Workflow for 4-Sec-butoxy-3-ethoxybenzaldehyde

[Click to download full resolution via product page](#)Caption: Figure 1: Synthesis Workflow for **4-Sec-butoxy-3-ethoxybenzaldehyde**

Step-by-Step Experimental Protocol

- **Reaction Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-Ethoxy-4-hydroxybenzaldehyde (10.0 g, 60.2 mmol), anhydrous potassium carbonate (12.5 g, 90.3 mmol, 1.5 equiv), and acetonitrile (100 mL).
- **Addition of Alkylating Agent:** Begin stirring the suspension and add 2-bromobutane (9.8 mL, 12.4 g, 90.3 mmol, 1.5 equiv) to the flask via syringe.
- **Reaction:** Heat the mixture to reflux (approximately 80-85°C) and maintain for 12-24 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) using a 4:1 Hexane:Ethyl Acetate eluent system, observing the consumption of the starting material.
- **Workup:** Once the reaction is complete, allow the mixture to cool to room temperature. Filter the suspension through a pad of celite to remove the inorganic salts, washing the filter cake with a small amount of acetonitrile.
- **Extraction:** Concentrate the filtrate under reduced pressure to remove the solvent. Dissolve the resulting residue in ethyl acetate (100 mL) and transfer to a separatory funnel. Wash the organic layer sequentially with 1M NaOH (2 x 50 mL) to remove any unreacted starting material, water (50 mL), and brine (50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product as an oil.
- **Purification:** Purify the crude oil by flash column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate (e.g., starting with 100% hexane and gradually increasing to 10% ethyl acetate) to afford the pure **4-Sec-butoxy-3-ethoxybenzaldehyde**.

Analytical Characterization (Predicted)

The identity and purity of the synthesized compound must be confirmed using standard analytical techniques. Below are the expected spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (400 MHz, CDCl_3):

- Aldehyde Proton (CHO): Singlet at $\delta \sim 9.8$ ppm.
- Aromatic Protons: Three distinct signals in the δ 7.3-7.5 ppm range. Expect a doublet, a singlet (or narrow doublet), and a doublet of doublets, characteristic of a 1,2,4-trisubstituted benzene ring.
- sec-Butoxy Methoxyne (OCH): Multiplet (sextet) at $\delta \sim 4.4$ -4.6 ppm.
- Ethoxy Methylene (OCH₂): Quartet at $\delta \sim 4.1$ -4.2 ppm.
- sec-Butoxy Methylene (CH₂): Multiplet at $\delta \sim 1.7$ -1.9 ppm.
- Ethoxy Methyl (CH₃): Triplet at $\delta \sim 1.4$ -1.5 ppm.
- sec-Butoxy Methyl (CH₃ adjacent to CH): Doublet at $\delta \sim 1.3$ -1.4 ppm.
- sec-Butoxy Terminal Methyl (CH₃): Triplet at $\delta \sim 0.9$ -1.0 ppm.
- ¹³C NMR (100 MHz, CDCl₃):
 - Aldehyde Carbonyl (C=O): $\delta \sim 191$ ppm.
 - Aromatic Carbons: Six signals between $\delta \sim 110$ -155 ppm, including two quaternary carbons attached to oxygen (C-O).
 - sec-Butoxy Methoxyne (OCH): $\delta \sim 75$ -77 ppm.
 - Ethoxy Methylene (OCH₂): $\delta \sim 64$ -65 ppm.
 - sec-Butoxy Methylene (CH₂): $\delta \sim 29$ -31 ppm.
 - sec-Butoxy Methyl (CH₃ adjacent to CH): $\delta \sim 19$ -21 ppm.
 - Ethoxy Methyl (CH₃): $\delta \sim 14$ -15 ppm.
 - sec-Butoxy Terminal Methyl (CH₃): $\delta \sim 9$ -11 ppm.

Infrared (IR) Spectroscopy

- C=O Stretch (Aldehyde): Strong, sharp absorption at $\sim 1680\text{--}1700\text{ cm}^{-1}$.
- C-H Stretch (Aldehyde): Two weak bands at $\sim 2720\text{ cm}^{-1}$ and $\sim 2820\text{ cm}^{-1}$.
- C-O Stretch (Aryl Ethers): Strong absorptions in the $\sim 1200\text{--}1270\text{ cm}^{-1}$ (asymmetric) and $\sim 1020\text{--}1050\text{ cm}^{-1}$ (symmetric) regions.
- C-H Stretch (Aliphatic): Absorptions in the $\sim 2850\text{--}2980\text{ cm}^{-1}$ range.
- C=C Stretch (Aromatic): Peaks around $\sim 1600\text{ cm}^{-1}$ and $\sim 1510\text{ cm}^{-1}$.

Mass Spectrometry (MS)

- Electron Ionization (EI-MS): The molecular ion peak $[M]^+$ should be observed at $m/z = 222$. Key fragmentation patterns would include the loss of the sec-butyl group ($m/z = 165$) and subsequent loss of CO ($m/z = 137$), which is characteristic for benzaldehydes.

Safety and Handling

While a specific safety data sheet for this compound is not widely available, precautions should be based on analogous aromatic aldehydes.

- Hazard Classification: Expected to be an irritant to the skin, eyes, and respiratory system. Handle with appropriate personal protective equipment (PPE).[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE): Wear chemical safety goggles, a lab coat, and nitrile gloves. All manipulations should be performed in a well-ventilated fume hood.
- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents. Keep the container tightly sealed.[\[8\]](#)

Conclusion

4-Sec-butoxy-3-ethoxybenzaldehyde is a valuable synthetic intermediate whose physical properties can be reliably predicted through the analysis of its structural analogs. The provided Williamson ether synthesis protocol offers a robust and scalable method for its preparation from commercially available starting materials. The expected analytical data serves as a benchmark for researchers to confirm the successful synthesis and purity of the target compound. This

guide provides the necessary technical foundation for incorporating this molecule into advanced research and development programs.

References

- Google Patents. (n.d.). CN107827722B - Synthetic method of 3-ethoxy-4-methoxybenzaldehyde.
- PubChem. (n.d.). 4-Ethoxy-3-methoxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Ethoxy-3-hydroxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 3-Butoxy-4-methoxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Ashenhurst, J. (2014, October 24). The Williamson Ether Synthesis. Master Organic Chemistry. Retrieved from [\[Link\]](#)
- Li, Y., et al. (2011). 3-Ethoxy-4-hydroxybenzaldehyde. Acta Crystallographica Section E: Structure Reports Online, 67(Pt 12), o3235. Published by PubMed Central. Retrieved from [\[Link\]](#)
- Yusof, M. S., et al. (2015). Synthesis and Spectral Characterization of 4-Hydroxy-3-Methoxybenzaldehyde Derivatives. ResearchGate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Butoxy-3-methoxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020, May 30). 15.3: The Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- Organic Chemistry Tutor. (n.d.). Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of 3-ethoxy-4-methoxybenzaldehyde. Retrieved from [\[Link\]](#)
- University of Missouri–St. Louis. (n.d.). 12. The Williamson Ether Synthesis. Retrieved from [\[Link\]](#)

- mzCloud. (2017, April 18). 4-Ethoxybenzaldehyde. Retrieved from [\[Link\]](#)
- Kumar, A., et al. (2008). Synthesis of Polymer-Bound 4-Acetoxy-3-phenylbenzaldehyde Derivatives. Journal of Organic Chemistry, 73(17), 6953–6956. Published by PubMed Central. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). (PDF) 3-Ethoxy-4-hydroxybenzaldehyde. Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Synthesis of Polymer-Bound 4-Acetoxy-3-phenylbenzaldehyde Derivatives. Retrieved from [\[Link\]](#)
- Natural Product Research. (n.d.). 4-tert-Butoxy-1-ethoxy-1,3-bis(trimethylsilyloxy)-1,3-butadiene. A New Diene and its Application to the Synthesis of γ -Alkylidenetetrone Acids. Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). 4-(sec-Butoxy)-3-ethoxybenzaldehyde, 95% Purity. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. combi-blocks.com [combi-blocks.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 4-Ethoxy-3-methoxybenzaldehyde | C₁₀H₁₂O₃ | CID 67116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. biosynth.com [biosynth.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. organicchemistrytutor.com [organicchemistrytutor.com]

- 8. 3-Ethoxy-4-hydroxybenzaldehyde | 121-32-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. 3-Ethoxy-4-hydroxybenzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. 4-Ethoxy-3-hydroxybenzaldehyde | C₉H₁₀O₃ | CID 75679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 3-Butoxy-4-methoxybenzaldehyde | C₁₂H₁₆O₃ | CID 592471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 4-Butoxy-3-methoxybenzaldehyde | C₁₂H₁₆O₃ | CID 2063822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Sec-butoxy-3-ethoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1305067/docs#an-in-depth-technical-guide-to-4-sec-butoxy-3-ethoxybenzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check